

Safe Disposal of tert-Butyl N-hydroxycarbamate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *tert-Butyl N-hydroxycarbamate*

Cat. No.: B128967

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **tert-Butyl N-hydroxycarbamate**, a reagent commonly used in organic synthesis. Adherence to these protocols is essential to mitigate risks and maintain a safe research environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **tert-Butyl N-hydroxycarbamate** is provided in the table below for quick reference. Understanding these properties is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₃ [1]
Molecular Weight	133.15 g/mol [1]
Appearance	White to off-white or light pink crystalline powder[2][3]
Melting Point	53-57 °C (127.4 - 134.6 °F)[4]
Solubility	Slightly soluble in water[2][5]
Storage Temperature	2-8°C[3]

Hazard Identification and Safety Precautions

tert-Butyl N-hydroxycarbamate is classified with the following hazards:

- H302: Harmful if swallowed[1][3]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE): Before handling **tert-Butyl N-hydroxycarbamate**, ensure the following PPE is worn:

- Chemical safety goggles or eyeglasses.[4]
- Protective gloves and clothing to prevent skin exposure.[4]
- Use in a well-ventilated area, and if necessary, use a respirator.

Step-by-Step Disposal Protocol

The disposal of **tert-Butyl N-hydroxycarbamate** must be conducted in compliance with local, state, and federal regulations.[6] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[7]

Step 1: Waste Identification and Segregation

- Collect waste **tert-Butyl N-hydroxycarbamate**, including any contaminated materials (e.g., filter paper, gloves), in a designated and properly labeled waste container.
- The container should be clearly marked as "Hazardous Waste" and include the chemical name: "**tert-Butyl N-hydroxycarbamate**."
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 2: Container Management

- Use a container that is compatible with the chemical. A high-density polyethylene (HDPE) or glass container is generally suitable.
- Keep the container securely closed when not in use.[\[8\]](#)
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.[\[6\]](#)

Step 3: Accidental Spill Cleanup In the event of a spill:

- Remove all sources of ignition.[\[6\]](#)
- Ventilate the area.
- Wear appropriate PPE.
- For minor spills, use dry cleanup procedures to avoid generating dust.[\[6\]](#) Sweep up the material and place it in the designated hazardous waste container.[\[7\]](#)[\[8\]](#)
- Do not allow the chemical to enter drains.[\[6\]](#)

Step 4: Arranging for Disposal

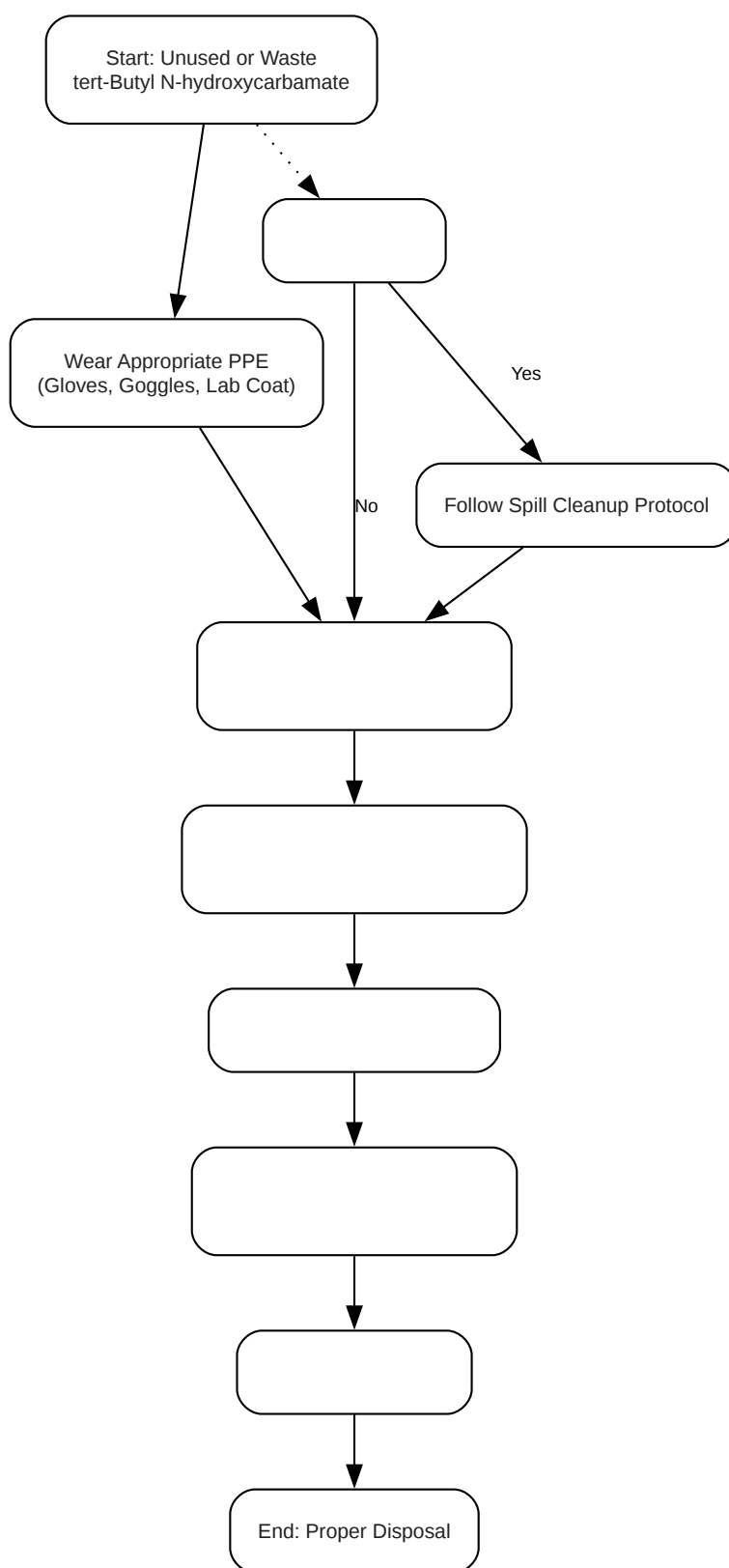
- Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide them with the necessary information about the waste, including the chemical name and quantity.
- Follow their specific instructions for packaging and labeling for transport.

Step 5: Documentation

- Maintain a record of the amount of **tert-Butyl N-hydroxycarbamate** disposed of and the date of disposal. This is important for regulatory compliance and laboratory inventory management.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-Butyl N-hydroxycarbamate**.



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Caption: Disposal workflow for **tert-Butyl N-hydroxycarbamate**.

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